

Resomelagon (AP1189): In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: Resomelagon

Cat. No.: B12391090

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Introduction

Resomelagon (AP1189) is a potent, orally active small molecule agonist for the melanocortin receptors MC1 and MC3.[1] It exhibits a biased signaling mechanism, preferentially activating downstream pathways involving ERK1/2 phosphorylation and intracellular calcium mobilization, rather than the canonical cAMP generation pathway.[2] This biased agonism is key to its anti-inflammatory and pro-resolving properties, which include the inhibition of pro-inflammatory cytokine release and the enhancement of macrophage-mediated efferocytosis, without stimulating melanogenesis.[2]

These application notes provide detailed protocols for key in vitro assays to characterize the activity of **Resomelagon**, enabling researchers to further investigate its mechanism of action and therapeutic potential.

Data Presentation

The following tables summarize the available quantitative and qualitative data for **Resomelagon** (AP1189) in key in vitro functional assays. While dose-dependent effects have been reported, specific EC50 and IC50 values are not consistently available in the public domain.

Table 1: ERK1/2 Phosphorylation

Assay Parameter	Description	Reference
Cell Line	HEK293A cells transfected with MC1 or MC3 receptors	[1][2]
Compound Concentrations	0-1000 μ M	[1]
Incubation Time	8 minutes	[1]
Observed Effect	Increased ERK1/2 phosphorylation in a dose-dependent manner.	[1]
EC50	Not explicitly reported in the provided search results.	

Table 2: Intracellular Calcium Mobilization

Assay Parameter	Description	Reference
Cell Line	HEK293 cells transfected with MC1 or MC3 receptors	[2]
Compound Concentrations	Not explicitly stated, but activity was confirmed.	[2]
Incubation Time	Not explicitly stated.	
Observed Effect	Induced intracellular calcium mobilization.	[2]
EC50	Not explicitly reported in the provided search results.	

Table 3: TNF- α Release Inhibition

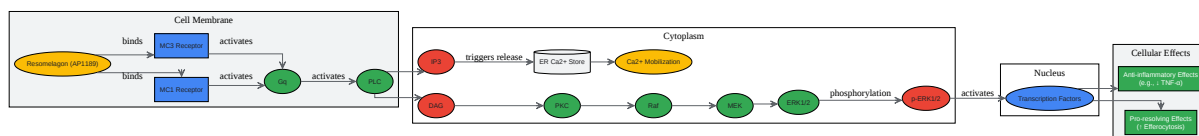
Assay Parameter	Description	Reference
Cell Type	Mouse peritoneal macrophages	[1]
Compound Concentrations	1 nM	[1]
Incubation Time	30 minutes	[1]
Observed Effect	Inhibition of TNF- α release.	[1]
IC50	Not explicitly reported in the provided search results.	

Table 4: Macrophage Efferocytosis

Assay Parameter	Description	Reference
Cell Type	Mouse peritoneal macrophages	[1]
Compound Concentrations	1 nM	[1]
Incubation Time	30 minutes	[1]
Observed Effect	Increased macrophage efferocytosis.	[1]
EC50	Not explicitly reported in the provided search results.	

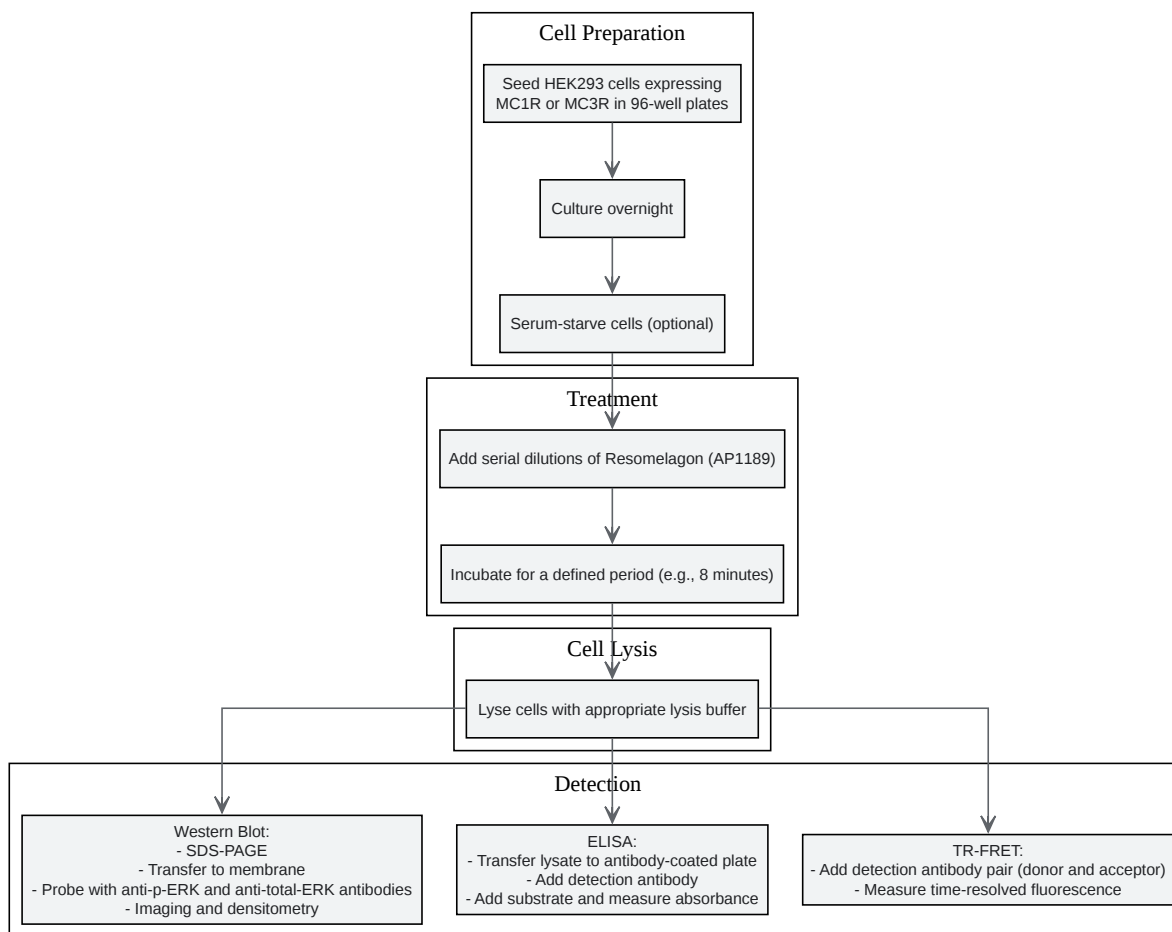
Signaling & Experimental Workflow Visualizations

To elucidate the mechanisms and procedures described, the following diagrams have been generated using Graphviz (DOT language).



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Caption: **Resomelagon** biased signaling pathway.



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References

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- 2. Resomelagon - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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